

Foreword: Understanding a Versatile Heterocyclic Scaffold

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Compound of Interest

Compound Name: *Bis-thiophen-2-ylmethyl-amine*

CAS No.: 58703-21-2

Cat. No.: B1266793

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Bis-thiophen-2-ylmethyl-amine is a secondary amine featuring two thiophene rings connected via methylene bridges to a central nitrogen atom. This structure is more than a simple organic molecule; it is a highly versatile and reactive scaffold of significant interest to researchers in medicinal chemistry, coordination chemistry, and materials science. The presence of both a nucleophilic secondary amine and electron-rich thiophene rings imparts a dual reactivity profile, making it a valuable building block for synthesizing a diverse range of complex molecules. This guide provides an in-depth exploration of its core chemical characteristics, offering field-proven insights into its stability, reactivity, and practical applications for professionals in drug development and scientific research.

Core Molecular Profile and Physicochemical Stability

Bis-thiophen-2-ylmethyl-amine is a symmetrical molecule whose properties are dictated by the interplay between the secondary amine and the two flanking thiophene moieties.

Figure 1: Molecular Structure of **Bis-thiophen-2-ylmethyl-amine**.

Physicochemical Data Summary

A clear understanding of a molecule's fundamental properties is the bedrock of its effective application. The table below summarizes the key physicochemical data for **Bis-thiophen-2-ylmethyl-amine**.

Property	Value	Source
CAS Number	58703-21-2	[1]
Molecular Formula	C ₁₀ H ₁₁ NS ₂	[1]
Molecular Weight	209.3 g/mol	[1]
Appearance	Typically a yellow oil or low-melting solid	Inferred from related compounds
Solubility	Soluble in most organic solvents; sparingly soluble in water	[2][3]

Stability Profile: A Self-Validating System

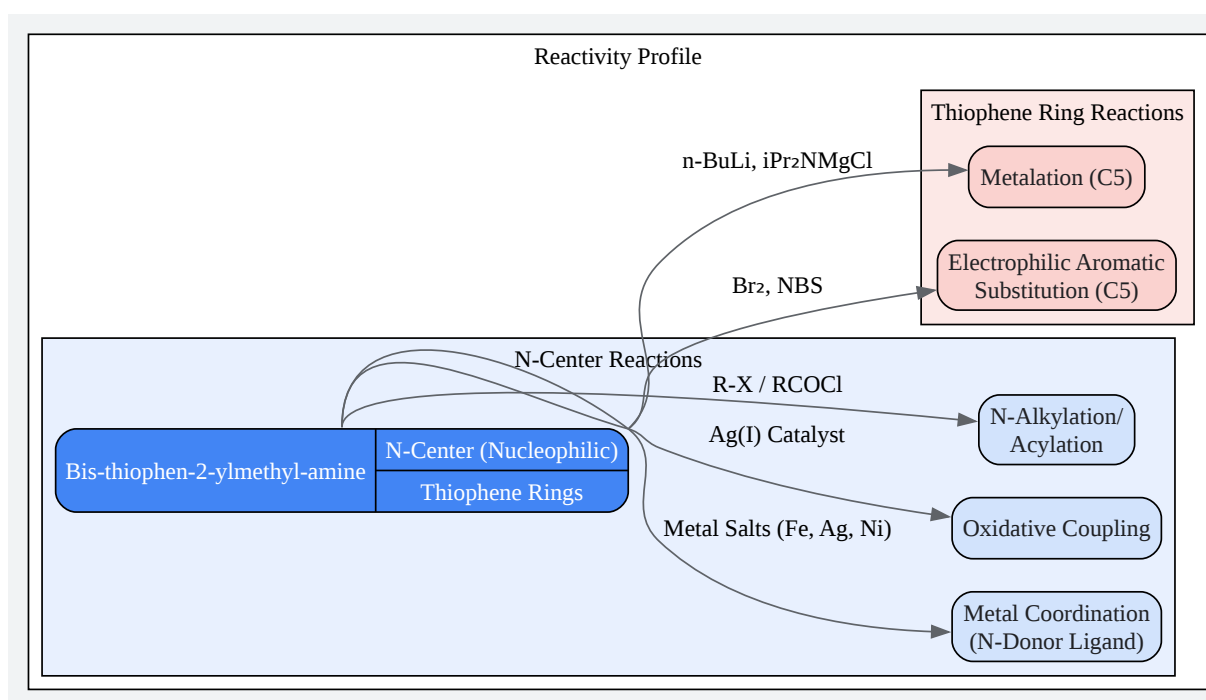
The utility of a chemical scaffold is directly proportional to its stability under common experimental conditions. **Bis-thiophen-2-ylmethyl-amine** exhibits robust stability, which is a key factor in its widespread use.

- **Thermal Stability:** The molecule is stable under moderate heating. Synthetic procedures involving related thiophene amines often utilize reflux conditions at temperatures around 80°C for several hours without significant degradation.[2] This indicates a thermal profile suitable for a wide range of synthetic transformations that require heating.
- **Hydrolytic Stability:** The core C-N and C-S bonds are resistant to hydrolysis under neutral and basic conditions. It is important to note that in the synthesis of metal complexes from related imine derivatives, hydrolytic cleavage of the imine bond can occur, yielding the corresponding amine.[2] This observation underscores the inherent stability of the amine functional group itself against hydrolysis.

- **Atmospheric Stability:** Like many secondary amines, **Bis-thiophen-2-ylmethyl-amine** can be susceptible to slow oxidation by atmospheric oxygen over long-term storage, potentially leading to coloration. For long-term storage, it is advisable to keep the compound under an inert atmosphere (e.g., nitrogen or argon) and protected from light. Many metal complexes derived from it are stable at room temperature and non-hygroscopic.[3]

A Duality of Function: Reactivity and Synthetic Pathways

The synthetic potential of **Bis-thiophen-2-ylmethyl-amine** stems from two primary reactive centers: the nucleophilic secondary amine nitrogen and the electron-rich thiophene rings. This duality allows for a stepwise and controlled functionalization of the molecule.



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Figure 2: Key Reactive Sites and Pathways of **Bis-thiophen-2-ylmethyl-amine**.

Reactions at the Nitrogen Center: A Hub of Nucleophilicity

The lone pair of electrons on the secondary amine nitrogen makes it a potent nucleophile and an excellent ligand for metal coordination.

- **Coordination Chemistry & Metal Complex Formation:** The nitrogen atom serves as a strong N-donor ligand, readily coordinating with a variety of transition metals to form stable complexes.^[2] This is one of the most significant aspects of its reactivity. For example, related thiophene-based ligands have been used to synthesize complexes with silver (Ag(I)), iron (Fe(II)), and nickel (Ni(II)), among others.^{[2][4][5]} These metal complexes are not merely structural curiosities; they often exhibit enhanced biological activity compared to the free ligand or are designed for catalytic applications.^[2]
- **N-Alkylation and N-Acylation:** As a typical secondary amine, it undergoes facile reaction with electrophiles such as alkyl halides and acyl chlorides to form tertiary amines and amides, respectively. These reactions provide a straightforward route to modify the steric and electronic properties around the central nitrogen atom, which can be crucial for tuning the molecule's binding affinity in biological systems or its coordination properties.
- **Catalytic Coupling:** While the amine itself is stable, the broader aminomethyl-thiophene moiety can participate in unexpected reactivity. In a noteworthy example, the primary amine analog, thiophenemethylamine, undergoes a silver(I)-promoted homo-coupling reaction to form a new imine ligand in situ.^[2] This demonstrates that under specific catalytic conditions, the C-N unit can be activated towards forming new C=N bonds, expanding its synthetic utility beyond simple nucleophilic reactions.

Reactions of the Thiophene Rings: Aromatic Reactivity

The thiophene rings are electron-rich aromatic systems, making them susceptible to electrophilic attack and metalation, primarily at the C5 position (the carbon furthest from the ring's sulfur atom and adjacent to the CH bond).

- **Electrophilic Aromatic Substitution (EAS):** The thiophene rings readily undergo EAS reactions such as halogenation, nitration, and Friedel-Crafts acylation. Bromination, for example, can be achieved using reagents like N-bromosuccinimide (NBS) or elemental bromine, providing a handle for further functionalization, such as in cross-coupling reactions. [6][7] The substitution occurs preferentially at the C5 position due to the activating effect of the sulfur atom and the existing substitution at C2.
- **Directed Metalation:** The C5 proton of the thiophene ring is acidic enough to be removed by strong bases. Reagents like n-butyllithium (n-BuLi) or magnesium amide bases (e.g., $i\text{Pr}_2\text{NMgCl}$) can be used to selectively deprotonate this position. [8][9] This generates a powerful thienyl anion nucleophile that can react with a wide range of electrophiles (e.g., aldehydes, ketones, CO_2), enabling the construction of more complex architectures.

Field-Proven Experimental Protocols

The following protocols are presented as self-validating systems, providing not just steps, but the rationale behind them, ensuring reproducibility and success.

Protocol: Synthesis of an Iron(II) Complex

This protocol describes a general method for coordinating the amine with a metal center, adapted from procedures for similar N-donor ligands. [4] The causality is clear: the nucleophilic nitrogen displaces labile solvent ligands from the iron coordination sphere.

Objective: To synthesize $[\text{Bis}(\text{thiophen-2-ylmethyl})\text{amine}]\text{FeCl}_2$.

Materials:

- **Bis-thiophen-2-ylmethyl-amine** (1.0 eq)
- Ferrous chloride (FeCl_2), anhydrous (0.9 eq)
- Tetrahydrofuran (THF), anhydrous and degassed
- Acetonitrile, anhydrous and degassed
- Diethyl ether, anhydrous and degassed

- Schlenk flask and line, cannulas, argon or nitrogen source

Methodology:

- Inert Atmosphere: All operations must be performed under an inert atmosphere (argon or nitrogen) using Schlenk techniques to prevent oxidation of the Fe(II) center. All solvents must be rigorously dried and degassed.[4]
- Ligand Dissolution: In a Schlenk flask, dissolve **Bis-thiophen-2-ylmethyl-amine** (1.0 eq) in anhydrous THF.
- Metal Salt Preparation: In a separate Schlenk flask, dissolve anhydrous FeCl₂ (0.9 eq) in anhydrous THF. Using a slight excess of the ligand ensures complete complexation of the metal.[4]
- Complexation: Slowly add the FeCl₂ solution to the stirred ligand solution at room temperature via a cannula. A color change (typically to yellow-orange) should be observed, indicating complex formation.[4]
- Reaction Time: Stir the reaction mixture at room temperature for a minimum of 2 hours to ensure the reaction goes to completion.[4]
- Isolation: Remove the THF solvent in vacuo. Extract the resulting solid residue with a minimum amount of anhydrous acetonitrile, in which the complex is soluble but the excess ligand is less so.[4]
- Purification: Filter the acetonitrile solution through a cannula filter to remove any insoluble impurities.
- Precipitation: Slowly add anhydrous diethyl ether to the stirred acetonitrile solution until a solid precipitates. Diethyl ether acts as an anti-solvent.
- Final Product: Collect the solid precipitate by filtration, wash with a small amount of diethyl ether, and dry in vacuo. The product should be stored under an inert atmosphere.

Protocol: Selective Bromination of the Thiophene Ring

This protocol details the electrophilic aromatic substitution at the C5 position of the thiophene rings, a key step for further derivatization.

Objective: To synthesize Bis-(5-bromo-thiophen-2-ylmethyl)-amine.

Materials:

- **Bis-thiophen-2-ylmethyl-amine** (1.0 eq)
- N-Bromosuccinimide (NBS) (2.1 eq)
- Acetonitrile or Dichloromethane (solvent)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

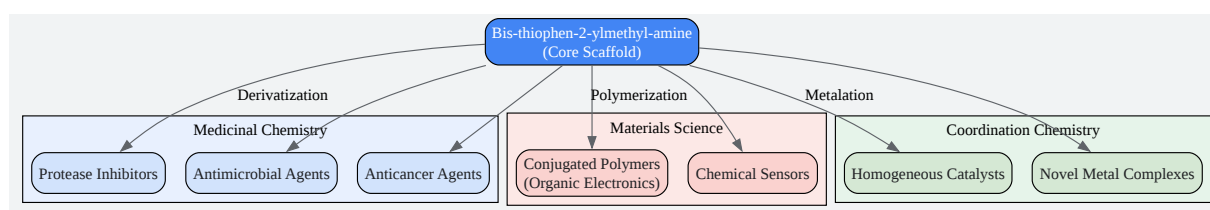
Methodology:

- **Dissolution:** Dissolve **Bis-thiophen-2-ylmethyl-amine** (1.0 eq) in acetonitrile or dichloromethane in a round-bottom flask protected from light.
- **Reagent Addition:** Cool the solution to 0°C in an ice bath. Add NBS (2.1 eq) portion-wise over 15-20 minutes. A slight excess of NBS ensures complete dibromination.
- **Reaction:** Allow the reaction to stir at 0°C for 1 hour, then warm to room temperature and stir for an additional 2-4 hours, monitoring by TLC until the starting material is consumed.
- **Quenching:** Quench the reaction by adding saturated sodium bicarbonate solution to neutralize any acidic byproducts and destroy excess NBS.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product into the organic layer. Wash the organic layer sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure to yield the crude product.

- Purification: Purify the crude product by flash column chromatography on silica gel to obtain the pure dibrominated compound.

Applications in Drug Development and Materials Science

The unique structural and reactive features of **Bis-thiophen-2-ylmethyl-amine** and its derivatives make them valuable in several high-tech fields.



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Figure 3: Application Pathways from the Core Scaffold.

- Medicinal Chemistry: Thiophene is a well-established bioisostere for the phenyl ring and is found in numerous approved drugs. Derivatives of 2-aminothiophenes are known to possess a wide spectrum of biological activities, including antimicrobial, anti-inflammatory, and antitumor properties.[10] Specifically, bis(phenyl)thiophene scaffolds have been developed as potent inhibitors of metalloproteases, such as the botulinum neurotoxin.[11] The ability to functionalize both the amine and the thiophene rings of **Bis-thiophen-2-ylmethyl-amine** allows for the systematic exploration of structure-activity relationships (SAR) in drug discovery campaigns.
- Materials Science: The bis(thienyl) structural motif is a fundamental component in the design of conjugated polymers for organic electronics.[12] These materials are used in applications such as organic photovoltaics (OPVs) and organic light-emitting diodes (OLEDs). The ability

to polymerize through the C5 positions of the thiophene rings makes this scaffold a candidate for creating novel donor-acceptor polymers with tailored electronic and optical properties.[12]

- **Coordination Chemistry and Catalysis:** As detailed, the molecule is an excellent ligand for forming metal complexes. These complexes can be designed to act as homogeneous catalysts. For instance, iron complexes with related amine-based ligands are studied for their ability to activate molecular oxygen in biomimetic oxidation reactions.[4] The modular nature of the ligand allows for fine-tuning the steric and electronic environment around the metal center to control catalytic activity and selectivity.

Conclusion

Bis-thiophen-2-ylmethyl-amine is far more than a simple chemical. It is a dynamic and enabling scaffold whose value lies in its predictable stability and its versatile, dual-mode reactivity. For researchers and drug development professionals, a thorough understanding of its behavior—from the nucleophilicity of its central nitrogen to the aromatic character of its thiophene rings—is essential for unlocking its full potential. By leveraging the robust protocols and synthetic pathways outlined in this guide, scientists can effectively utilize this molecule to construct novel compounds for cutting-edge applications in medicine, materials, and catalysis.

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